

The Stereochemistry of D-(-)-3-Phosphoglyceric Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: *D-(-)-3-Phosphoglyceric acid disodium*

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Introduction

D-(-)-3-Phosphoglyceric acid (3-PGA) is a pivotal intermediate in central metabolic pathways, most notably glycolysis and the Calvin cycle. Its stereochemistry is crucial for its biological activity and recognition by enzymes. This technical guide provides a comprehensive overview of the stereochemical properties of D-(-)-3-Phosphoglyceric acid, including its absolute configuration, optical activity, and its role in key biochemical pathways. This document also outlines detailed experimental protocols for its analysis and provides visual representations of its molecular structure and metabolic context.

Physicochemical Properties

The fundamental physicochemical properties of D-(-)-3-Phosphoglyceric acid are summarized in the table below. These data are essential for its identification, purification, and quantification in experimental settings.

Property	Value	Source
IUPAC Name	(2R)-2-hydroxy-3-(phosphonoxy)propanoic acid	PubChem
Synonyms	D-(-)-3-Phosphoglyceric acid, 3-PGA, D-Glycerate 3-phosphate	PubChem, Sigma-Aldrich
Molecular Formula	C ₃ H ₇ O ₇ P	PubChem
Molecular Weight	186.06 g/mol	PubChem
Absolute Configuration	R	PubChem
Optical Rotation	Levorotatory (-)	PubChem
Specific Optical Rotation	Not Available	FooDB
Melting Point	Not Available	FooDB
pKa (strongest acidic)	~1.3 (predicted)	ECMDB

Stereochemistry

The stereochemistry of D-(-)-3-Phosphoglyceric acid is defined by the spatial arrangement of the atoms at its chiral center, which is the second carbon atom (C2).

Absolute Configuration

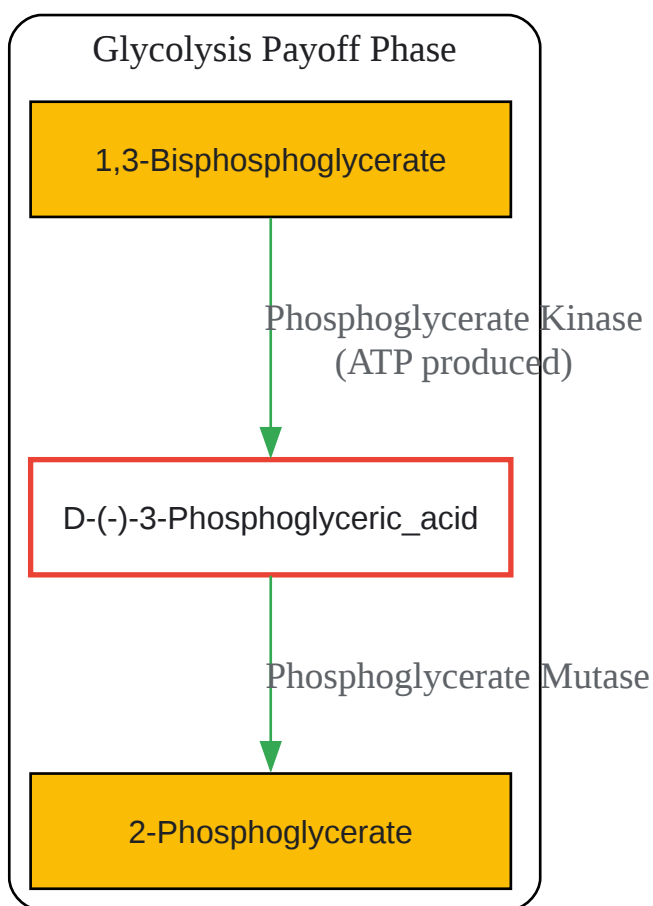
The absolute configuration of D-(-)-3-Phosphoglyceric acid is designated as (R) according to the Cahn-Ingold-Prelog (CIP) priority rules. This configuration is critical for its interaction with the active sites of enzymes such as phosphoglycerate kinase and phosphoglycerate mutase.

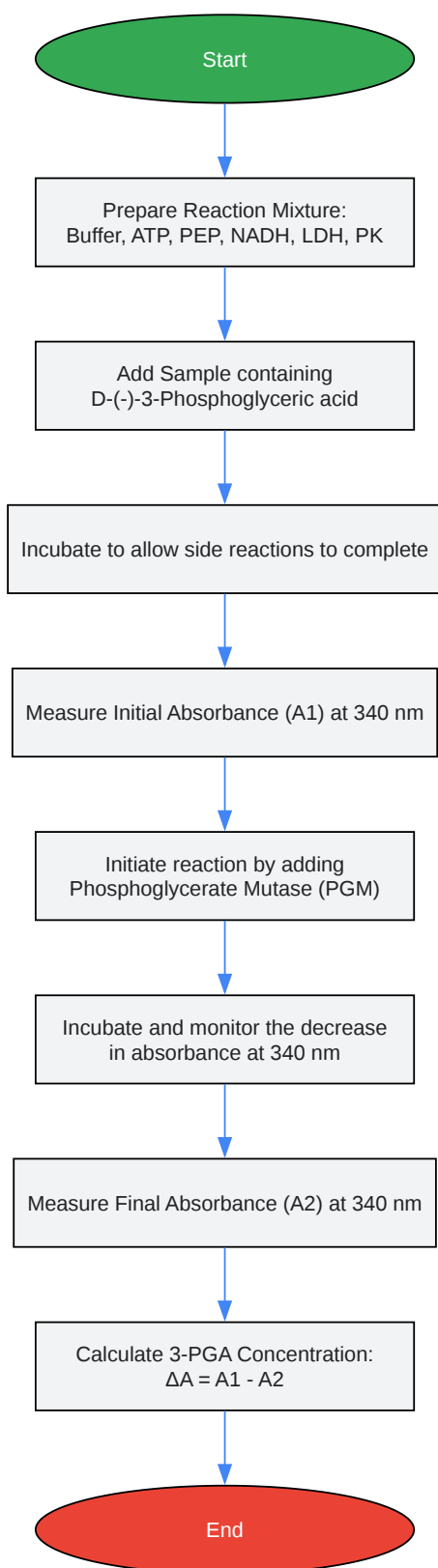
Optical Activity

The "D" designation in its name refers to its relationship to D-glyceraldehyde, a common convention in carbohydrate chemistry. The "(-)" sign indicates that it is levorotatory, meaning it rotates the plane of polarized light to the left (counter-clockwise). While the fact of its levorotatory nature is established, a specific value for its optical rotation is not readily available in the literature.

Molecular Structure

The following diagram illustrates the two-dimensional chemical structure of D-(-)-3-Phosphoglyceric acid, highlighting the chiral center at C2.





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- To cite this document: BenchChem. [The Stereochemistry of D-(-)-3-Phosphoglyceric Acid: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10769853#understanding-the-stereochemistry-of-d-3-phosphoglyceric-acid]

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